

Application Notes and Protocols for the Safe Handling of 4-Nitrohippuric Acid

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Compound of Interest

Compound Name: 4-Nitrohippuric acid

Cat. No.: B145952

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Introduction: A Proactive Approach to Safety

4-Nitrohippuric acid (CAS No. 2645-07-0) is a nitroaromatic compound utilized in various research and development applications, including as a substrate for certain enzymes and in the synthesis of more complex molecules. While its full toxicological profile has not been exhaustively studied, its chemical structure—containing a nitroaromatic ring and a carboxylic acid moiety—necessitates a cautious and well-informed approach to its handling. This guide provides a detailed framework for the safe use of **4-Nitrohippuric acid**, grounded in established principles of chemical safety and data from structurally related compounds. It is intended for researchers, scientists, and drug development professionals who may work with this compound. The protocols and recommendations herein are designed to be self-validating systems, promoting a culture of safety and scientific integrity.

Hazard Identification and Risk Assessment

A thorough understanding of the potential hazards associated with **4-Nitrohippuric acid** is the cornerstone of its safe handling. While specific data for this compound is limited, information from its structural analogs, particularly p-Nitrobenzoic acid, provides valuable insights into its potential toxicological profile.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Nitrohippuric acid** is provided in the table below.

Property	Value	Source
Chemical Formula	C ₉ H ₈ N ₂ O ₅	PubChem
Molecular Weight	224.17 g/mol	PubChem
Appearance	Yellow powder/granules	PubChem, ChemicalBook
Melting Point	131-133 °C (lit.)	ChemicalBook
Solubility	Slightly soluble in water (1 to 5 mg/mL at 22 °C)	PubChem
Reactivity	Acts as a weak acid. The nitro group is electron-withdrawing, influencing the reactivity of the aromatic ring.	ChemicalBook

Toxicological Profile (Inferred from Analogs)

As of the date of this publication, no specific occupational exposure limits (OELs), such as a Permissible Exposure Limit (PEL) from OSHA or a Recommended Exposure Limit (REL) from NIOSH, have been established for **4-Nitrohippuric acid**. The toxicological properties have not been fully investigated. However, studies on the structurally related compound p-Nitrobenzoic acid indicate potential for systemic toxicity.

In a comprehensive study by the National Toxicology Program, p-Nitrobenzoic acid administered to rats and mice in feed resulted in:

- Hematological effects: Decreased erythrocyte count, hemoglobin, and hematocrit, with an increase in methemoglobin, suggesting effects on red blood cells.
- Organ toxicity: Increased spleen weights, congestion of the spleen, hypertrophy and hyperplasia of the thyroid gland, and atrophy of the testis were observed.

Based on these findings, it is prudent to assume that **4-Nitrohippuric acid** may pose similar risks, and appropriate precautions should be taken to avoid exposure. The primary routes of exposure are inhalation of dust, skin contact, eye contact, and ingestion.

Environmental Hazards

Nitroaromatic compounds, as a class, are known for their environmental persistence. The electron-withdrawing nature of the nitro group makes the aromatic ring resistant to aerobic biodegradation. These compounds can be toxic to aquatic life and may not be effectively removed by standard wastewater treatment processes. Therefore, release of **4-Nitrohippuric acid** into the environment must be strictly avoided.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is essential, starting with engineering controls and supplemented by appropriate PPE.

Engineering Controls

- **Ventilation:** All work with solid **4-Nitrohippuric acid** that may generate dust, such as weighing or transferring, should be conducted in a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.
- **Designated Work Area:** Establish a designated area for working with **4-Nitrohippuric acid**. This area should be clearly marked and equipped with the necessary safety equipment.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **4-Nitrohippuric acid**:

- **Eye and Face Protection:** Chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 are required. A face shield should be worn in situations where there is a higher risk of splashing or dust generation.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, should be worn. Gloves should be inspected for any signs of degradation or puncture before use and changed regularly, or immediately if contaminated.

- **Body Protection:** A laboratory coat should be worn to prevent skin contact. In situations with a higher risk of contamination, a chemically resistant apron or coveralls may be necessary.
- **Respiratory Protection:** In the absence of adequate engineering controls or during emergency situations, a NIOSH-approved respirator with a particulate filter (for dust) or an organic vapor/acid gas cartridge may be required. All respirator use must be in accordance with a comprehensive respiratory protection program that meets OSHA standard 29 CFR 1910.134.

Safe Handling and Storage Protocols

Adherence to strict protocols for handling and storage is critical to prevent accidental exposure and maintain the integrity of the compound.

General Handling Procedures

- **Preparation:** Before beginning work, ensure that the work area is clean and all necessary safety equipment, including PPE and spill cleanup materials, is readily accessible.
- **Weighing and Transfer:** Conduct all weighing and transfer operations in a chemical fume hood or other ventilated enclosure to minimize dust generation.
- **Avoid Contamination:** Use dedicated spatulas and other equipment for handling **4-Nitrohippuric acid**. Avoid contact with skin, eyes, and clothing.
- **Hygiene:** Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn. Do not eat, drink, or smoke in the laboratory.

Storage Requirements

- **Container:** Store **4-Nitrohippuric acid** in a tightly sealed, clearly labeled container.
- **Location:** Store in a cool, dry, well-ventilated area away from incompatible materials.
- **Incompatible Materials:** Avoid storage with strong oxidizing agents, strong bases, and sources of ignition. As a nitrated amide and organic acid, it can react with azo and diazo compounds to generate toxic gases, and with strong reducing agents to form flammable gases.

Emergency Procedures

Rapid and appropriate response to accidental exposure or spills is crucial.

Accidental Exposure

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- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of water or milk to drink. Seek immediate medical attention.

Spill Response Protocol

- **Evacuate and Secure:** Evacuate non-essential personnel from the spill area. Eliminate all sources of ignition.
- **Ventilate:** Ensure the area is well-ventilated.
- **Personal Protection:** Don appropriate PPE, including respiratory protection if necessary.
- **Containment (Solid Spill):** For a solid spill, carefully dampen the material with 60-70% ethanol to minimize dust generation.
- **Cleanup:** Use absorbent paper dampened with 60-70% ethanol to pick up the spilled material. Alternatively, carefully sweep or vacuum the material and place it into a suitable, labeled container for disposal.

- Decontamination: Wash the spill area with a 60-70% ethanol solution followed by soap and water.
- Waste Disposal: Place all contaminated materials, including absorbent paper and PPE, into a sealed, labeled container for hazardous waste disposal.

Waste Disposal

Proper disposal of **4-Nitrohippuric acid** and its containers is essential to prevent environmental contamination. All waste must be handled in accordance with local, state, and federal regulations.

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Disposal Protocol

- Waste Collection: Collect all waste containing **4-Nitrohippuric acid**, whether solid or in solution, in a designated hazardous waste container. Do not mix with incompatible waste streams.
- Labeling: Clearly label the waste container as "Hazardous Waste" and include the full chemical name: "**4-Nitrohippuric acid**".
- Storage of Waste: Store waste containers in a designated satellite accumulation area, away from general laboratory traffic.
- Disposal: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office. Do not dispose of **4-Nitrohippuric acid** down the drain or in the regular trash.

Conclusion

While **4-Nitrohippuric acid** is a valuable compound in research, its potential hazards necessitate a proactive and informed approach to safety. By implementing the engineering controls, personal protective equipment, and handling protocols outlined in this guide, researchers can minimize their risk of exposure and ensure a safe laboratory environment. The

principles of scientific integrity and trustworthiness demand that we not only pursue new knowledge but also do so with the utmost respect for the safety of ourselves, our colleagues, and the environment.

References

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com